

Tegaserod's Prokinetic Effects on Gastrointestinal Motility: A Technical Guide

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Introduction

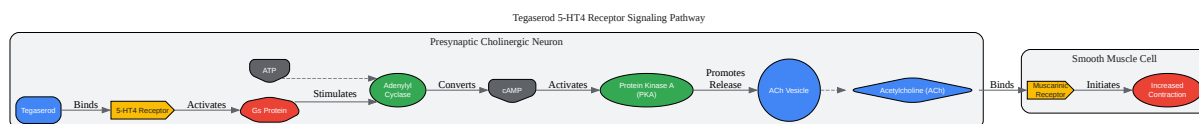
Tegaserod is a selective, partial agonist of the serotonin type-4 (5-HT₄) receptor, developed for the management of hypomotility disorders of the gastrointestinal (GI) tract.[1][2] It is structurally similar to endogenous serotonin (5-HT) and is indicated for treating irritable bowel syndrome with constipation (IBS-C) and chronic idiopathic constipation.[1][3] By targeting the enteric nervous system, tegaserod modulates both GI motility and visceral sensitivity.[2] This technical guide provides an in-depth analysis of tegaserod's mechanism of action, its quantitative effects on various segments of the GI tract, and the detailed experimental protocols used to elucidate these effects.

Core Mechanism of Action: 5-HT₄ Receptor Activation

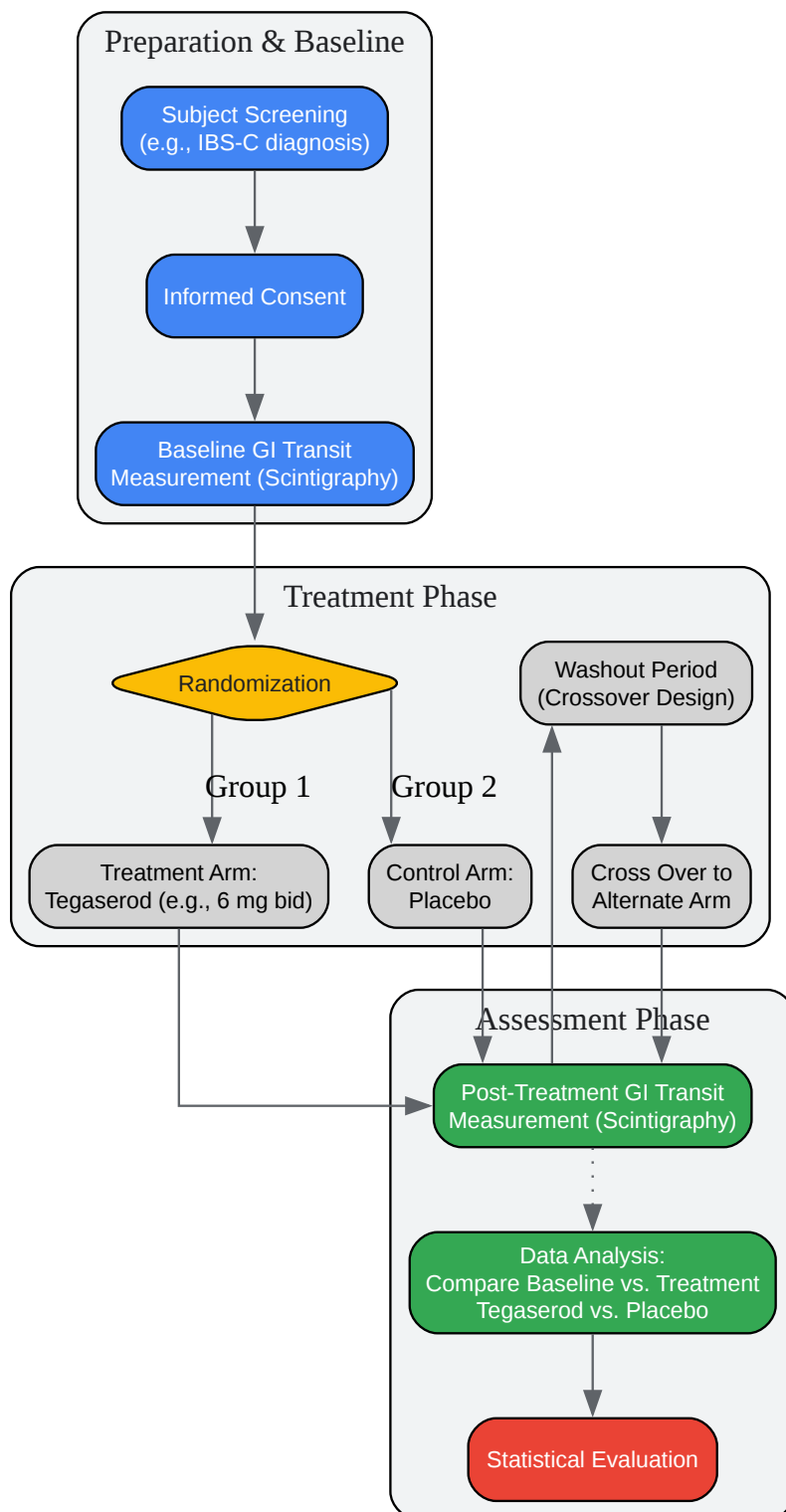
The prokinetic effects of tegaserod are mediated through its partial agonism at the 5-HT₄ receptors located on presynaptic terminals of enteric neurons.[4][5] The 5-HT₄ receptor is a Gs-protein coupled receptor; its activation initiates a signaling cascade that enhances neurotransmission in prokinetic pathways.[6]

Upon binding, tegaserod activates the 5-HT₄ receptor, leading to the dissociation of the G α s subunit of the associated G-protein. This subunit then stimulates adenylyl cyclase, which

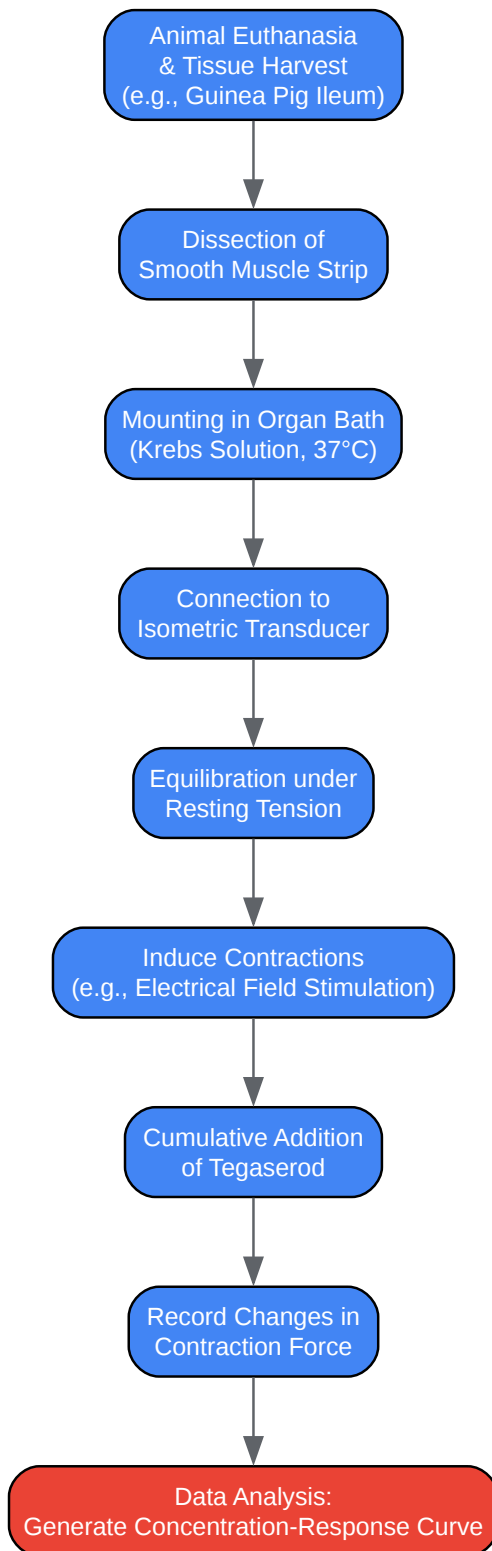
catalyzes the conversion of ATP to cyclic AMP (cAMP).[6] The subsequent rise in intracellular cAMP activates Protein Kinase A (PKA). PKA activation facilitates the release of excitatory neurotransmitters, most notably acetylcholine (ACh), from cholinergic nerve terminals.[4][7] This augmented release of ACh stimulates muscarinic receptors on smooth muscle cells, thereby increasing the peristaltic reflex, promoting coordinated motor patterns, and accelerating gastrointestinal transit.[2][7][8]



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